

Methyl Red's Performance in Acid-Base Titrations: A Comparative Guide

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Compound of Interest

Compound Name: Methyl red sodium salt

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For researchers, scientists, and drug development professionals, the precise determination of analyte concentration through titration is a cornerstone of analytical chemistry. The choice of indicator is paramount to achieving accurate results. This guide provides a detailed comparison of the accuracy of methyl red in weak acid-strong base versus strong acid-strong base titrations, supported by experimental data and protocols.

Methyl red is a popular pH indicator that changes color in the pH range of 4.4 to 6.2.^[1] It exhibits a red color in acidic solutions and transitions to yellow in basic solutions.^[1] The accuracy of this indicator is fundamentally tied to the proximity of its pH transition range to the equivalence point of the titration.

Strong Acid vs. Weak Acid Titrations: The Equivalence Point is Key

The critical difference between a strong acid-strong base titration and a weak acid-strong base titration lies in the pH at the equivalence point—the point at which the moles of the acid and base are stoichiometrically equal.

- **Strong Acid - Strong Base Titration:** The neutralization of a strong acid (e.g., HCl) with a strong base (e.g., NaOH) results in a neutral salt and water. Consequently, the pH at the equivalence point is 7.^[2]

- **Weak Acid - Strong Base Titration:** The titration of a weak acid (e.g., acetic acid) with a strong base produces the conjugate base of the weak acid. This conjugate base undergoes hydrolysis, resulting in a solution with a pH greater than 7 at the equivalence point.^[2]

Accuracy of Methyl Red: A Tale of Two Titrations

The suitability of methyl red as an indicator is determined by how well its color change corresponds to the steep portion of the titration curve around the equivalence point.

Weak Acid - Strong Base Titration: An Unsuitable Choice

In the titration of a weak acid with a strong base, the equivalence point occurs at a pH above 7. Methyl red, with its transition range of 4.4-6.2, will change color well before the actual equivalence point is reached. This premature color change leads to a significant underestimation of the titrant volume required to reach the equivalence point, resulting in a substantial titration error.

Strong Acid - Strong Base Titration: An Acceptable, Though Not Ideal, Indicator

For the titration of a strong acid with a strong base, the pH at the equivalence point is 7. While the center of methyl red's pH range ($pK_a \approx 5.1$) does not perfectly align with this, the extremely sharp and extensive pH jump around the equivalence point in a strong acid-strong base titration makes the titration error relatively small. The pH of the solution changes so rapidly near the equivalence point that the addition of a single drop of titrant can cause a large pH shift, spanning the transition range of methyl red.

Experimental Data: A Comparative Look

The following table summarizes the theoretical and expected experimental outcomes when using methyl red for these two types of titrations.

Titration Type	Equivalence Point (pH)	Methyl Red End Point (pH)	Expected Titration Error	Accuracy
Strong Acid (0.1 M HCl) vs. Strong Base (0.1 M NaOH)	7.0	~4.4 - 6.2	Small (typically < 0.2%)	Acceptable
Weak Acid (0.1 M CH ₃ COOH) vs. Strong Base (0.1 M NaOH)	~8.7	~4.4 - 6.2	Large and Negative	Unacceptable

Experimental Protocols

Below are detailed methodologies for conducting these titrations to evaluate the performance of methyl red.

Experiment 1: Strong Acid vs. Strong Base Titration

Objective: To determine the concentration of a hydrochloric acid solution using a standardized sodium hydroxide solution with methyl red as the indicator.

Materials:

- 0.1 M Hydrochloric Acid (HCl) solution
- 0.1 M Sodium Hydroxide (NaOH) solution (standardized)
- Methyl red indicator solution
- 50 mL Burette
- 25 mL Pipette
- 250 mL Erlenmeyer flask
- White tile

Procedure:

- Rinse the burette with a small amount of the 0.1 M NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25 mL of the 0.1 M HCl solution into the Erlenmeyer flask.
- Add 2-3 drops of methyl red indicator to the HCl solution in the flask. The solution will turn red.
- Place the flask on a white tile under the burette to easily observe the color change.
- Titrate the HCl solution with the NaOH solution from the burette, swirling the flask continuously.
- As the endpoint approaches, the yellow color will start to persist for longer. Add the NaOH drop by drop until the solution turns from red to a distinct orange/yellow.
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results (volumes that agree within 0.1 mL).

Experiment 2: Weak Acid vs. Strong Base Titration

Objective: To observe the performance of methyl red in the titration of a weak acid (acetic acid) with a strong base (sodium hydroxide).

Materials:

- 0.1 M Acetic Acid (CH_3COOH) solution
- 0.1 M Sodium Hydroxide (NaOH) solution (standardized)
- Methyl red indicator solution
- Phenolphthalein indicator solution (for comparison)
- 50 mL Burette

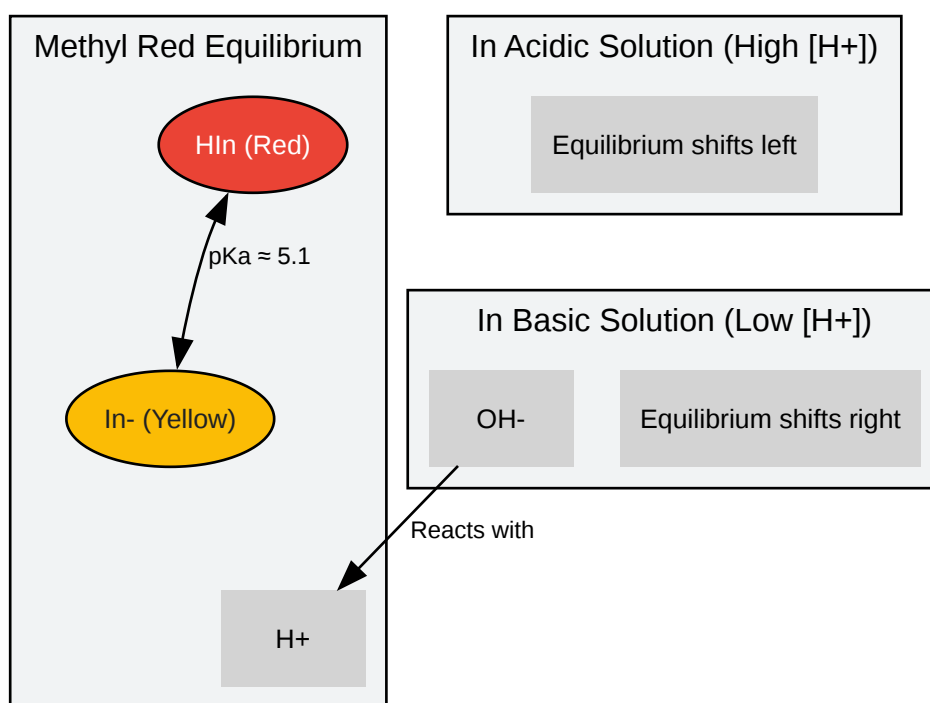
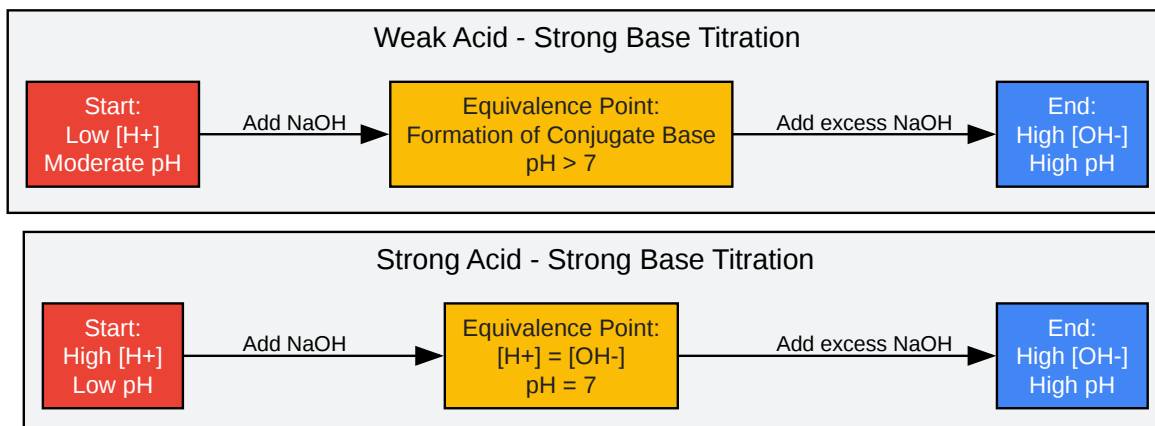
- 25 mL Pipette
- 250 mL Erlenmeyer flask
- White tile

Procedure:

- Follow steps 1 and 2 from the strong acid titration protocol, using 25 mL of 0.1 M acetic acid.
- Add 2-3 drops of methyl red indicator to the acetic acid solution. The solution will be red.
- Titrate the acetic acid solution with the NaOH solution, observing the color change from red to yellow. Record the volume of NaOH used.
- To demonstrate the inaccuracy, repeat the titration with a fresh 25 mL sample of acetic acid, but this time use 2-3 drops of phenolphthalein indicator.
- Titrate until the solution changes from colorless to a faint, persistent pink. Record the volume of NaOH used.
- Compare the endpoint volumes obtained with methyl red and phenolphthalein. The volume for the phenolphthalein endpoint will be significantly larger and closer to the true equivalence point.

Visualizing the Chemistry

The underlying principles of these titrations and the role of the indicator can be visualized through the following diagrams.



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References

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